

# Application Notes and Protocols: BAPP as a Curing Agent for Epoxy Resins

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## Compound of Interest

Compound Name: 2,2-Bis[4-(4-aminophenoxy)phenyl]propane

Cat. No.: B132241

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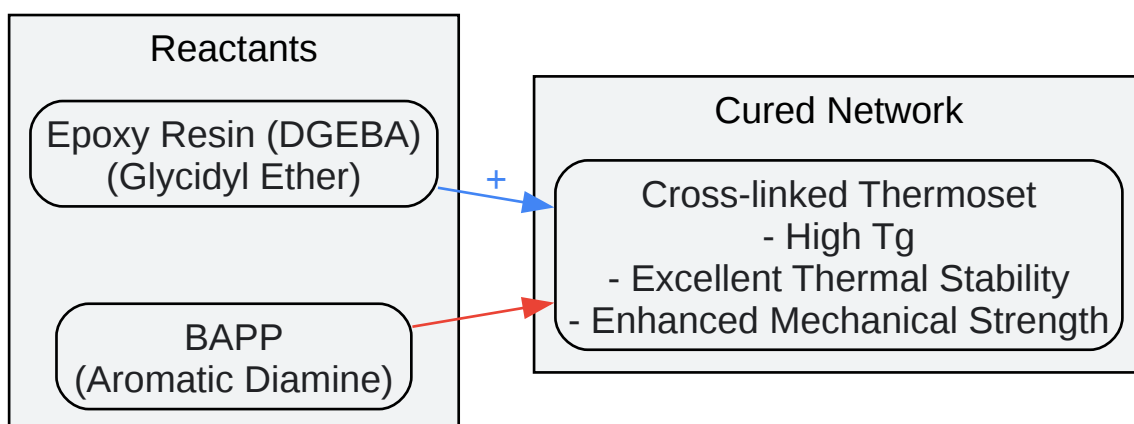
## Introduction

4,4'-(1,3-Phenylenediisopropylidene)bisaniline (BAPP) is an aromatic diamine curing agent utilized to enhance the thermal and mechanical properties of epoxy resins. Its rigid molecular structure, containing isopropylidene and phenyl groups, imparts high thermal stability and mechanical strength to the cured epoxy network. This makes BAPP-cured epoxy resins suitable for demanding applications in aerospace, electronics, and high-performance composites where resistance to high temperatures and mechanical stress is critical.

The curing of epoxy resins with BAPP proceeds through an epoxy-amine addition reaction, where the primary amine groups of the BAPP molecule react with the epoxide rings of the epoxy resin. This reaction forms a highly cross-linked, three-dimensional thermoset network. The stoichiometry of the epoxy resin to the curing agent is a critical parameter that influences the final properties of the cured material.

## Chemical Reaction Pathway

The curing reaction involves the nucleophilic attack of the amine groups of BAPP on the carbon atoms of the epoxy rings, leading to the opening of the epoxide ring and the formation of a hydroxyl group and a secondary amine. The newly formed secondary amine can then react with another epoxy group, leading to a highly cross-linked network.

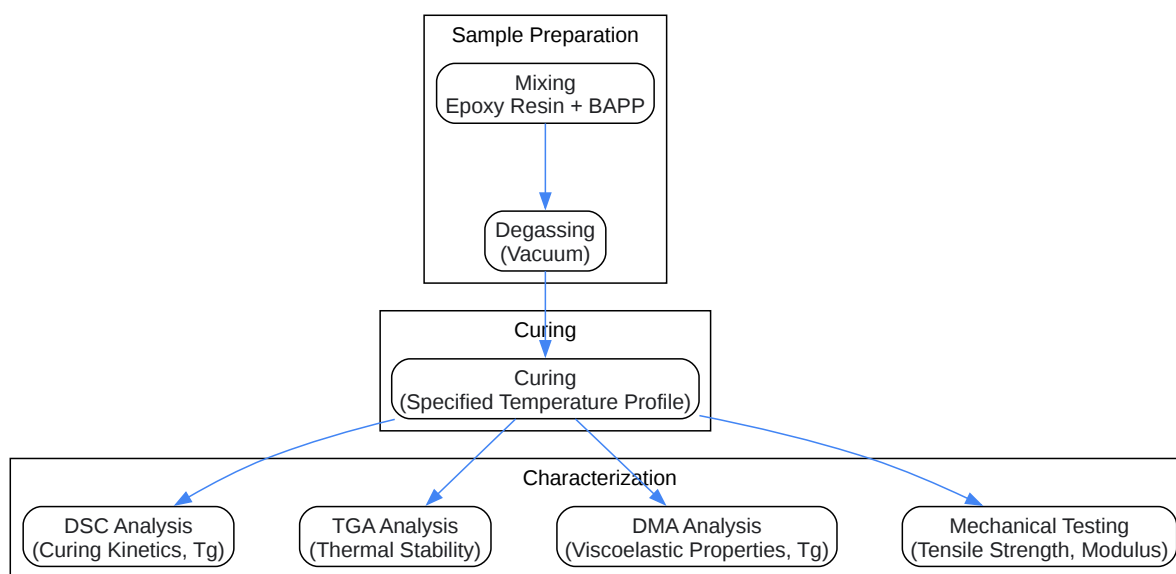


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Caption: Curing reaction of epoxy resin with BAPP.

## Experimental Workflow

A typical workflow for evaluating the properties of BAPP-cured epoxy resins involves sample preparation, curing, and characterization of the thermal and mechanical properties using various analytical techniques.



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